A Comparative Guide to the Spectroscopic Characterization of 5,6-Dimethoxyindolin-2-one

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Compound of Interest

Compound Name:	*5,6-Dimethoxyindolin-2-one*
CAS No.:	*6286-64-2*
Cat. No.:	*B1594945*

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This guide provides an in-depth analysis of the nuclear magnetic resonance (NMR) and mass spectrometry (MS) data pertinent to the structural elucidation of **5,6-dimethoxyindolin-2-one**. Designed for researchers, scientists, and professionals in drug development, this document moves beyond a simple data repository. It explains the causal logic behind spectral interpretation, offers comparative data from analogous structures, and provides robust, self-validating experimental protocols. Our objective is to equip you with the expertise to confidently identify and characterize this important heterocyclic scaffold.

Introduction: The Significance of the Indolin-2-one Core

The indolin-2-one (or oxindole) skeleton is a privileged scaffold in medicinal chemistry, forming the core of numerous pharmaceuticals and biologically active compounds. The specific substitution pattern of **5,6-dimethoxyindolin-2-one** makes it a valuable synthetic intermediate, particularly in the synthesis of compounds targeting kinases and other enzymes. Its structure is closely related to key biological precursors like 5,6-dihydroxyindole, a building block of melanin.[1][2] Accurate and unambiguous structural confirmation is therefore a critical first step in any research and development pipeline involving this molecule. This guide will demonstrate how a

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multi-technique approach, integrating ^{1}H NMR, ^{13}C NMR, and mass spectrometry, provides a comprehensive and definitive characterization.

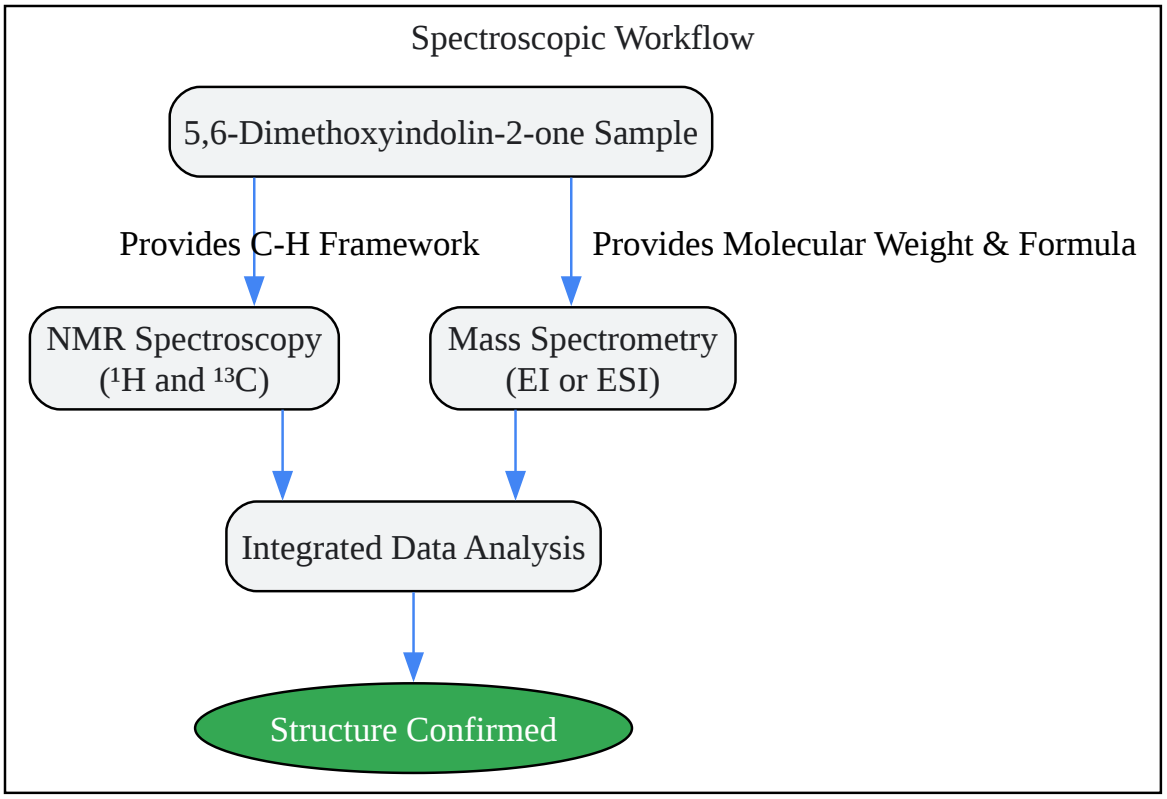
Foundational Principles: NMR and MS in Structure Elucidation

Before delving into the specific data for **5,6-dimethoxyindolin-2-one**, it is crucial to understand the role of each analytical technique.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: NMR provides detailed information about the carbon-hydrogen framework of a molecule.
  - ^{1}H NMR maps the chemical environment of hydrogen atoms (protons), revealing details about neighboring atoms through chemical shift, integration (proton count), and spin-spin coupling.
  - ^{13}C NMR identifies the number of distinct carbon environments within a molecule and provides information about their electronic surroundings (e.g., carbonyl, aromatic, aliphatic).[3]
- Mass Spectrometry (MS): MS determines the mass-to-charge ratio (m/z) of a molecule and its fragments. It provides the molecular weight, helps establish the molecular formula through high-resolution measurements (HRMS), and offers structural clues based on fragmentation patterns.[4]

The synergy of these techniques allows for a cross-validating workflow, ensuring high confidence in structural assignment.

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Caption: A typical workflow for definitive structural elucidation.

Proton NMR (¹H NMR) Analysis

The ¹H NMR spectrum of **5,6-dimethoxyindolin-2-one** is predicted to be relatively simple and highly diagnostic due to the molecule's symmetry.

Predicted ¹H NMR Spectrum and Interpretation

The structure of **5,6-dimethoxyindolin-2-one** ($C_{10}H_{11}NO_3$) suggests five distinct proton environments.

5,6-Dimethoxyindolin-2-one

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Caption: Structure of **5,6-Dimethoxyindolin-2-one**.

- Aromatic Protons (H-4, H-7): The protons on the aromatic ring at positions 4 and 7 are chemically equivalent due to the substitution pattern. They are isolated from other protons and thus are expected to appear as sharp singlets. Their chemical shift should be in the aromatic region, likely around δ 6.7-6.9 ppm. For comparison, the aromatic protons in the structurally similar indoline appear between δ 6.6 and 7.1 ppm.[5]

- Aliphatic Protons (H-3): The two protons on the C-3 carbon are adjacent to a carbonyl group and have no neighboring protons to couple with. Therefore, they will appear as a sharp singlet. The electron-withdrawing effect of the carbonyl group will shift this signal downfield to approximately δ 3.5 ppm.

- Methoxy Protons (OCH_3): The two methoxy groups at positions 5 and 6 are chemically equivalent. Each contains three protons, resulting in two sharp singlets of 3H intensity each. These typically appear in the δ 3.8-3.9 ppm range.

- Amide Proton (N-H): The proton on the nitrogen atom will appear as a broad singlet, typically further downfield (e.g., δ 8.0-10.0 ppm), and its chemical shift can be highly dependent on solvent and concentration.

Data Summary: Predicted vs. Comparative

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Proton Environment	Predicted Chemical Shift (δ ppm)	Multiplicity	Integration	Comparative Data (Similar Structures)
H-7	6.85	Singlet	1H	Aromatic protons in Indoline: δ 6.6-7.1 ppm[5]
H-4	6.75	Singlet	1H	Aromatic protons in 6-Methoxyquinoline: δ 7.0-8.0 ppm[6]
5-OCH_3	3.85	Singlet	3H	Methoxy protons in various aromatics: δ 3.8-4.0 ppm
6-OCH_3	3.80	Singlet	3H	Methoxy protons in various aromatics: δ 3.8-4.0 ppm
H-3 (CH_2)	3.50	Singlet	2H	CH_2 in Indoline: δ 3.00, 3.49 ppm[5]
N-H	~8.5 (variable)	Broad Singlet	1H	Amide protons are highly variable.

Experimental Protocol: ^{1}H NMR

- Sample Preparation: Accurately weigh ~5 mg of **5,6-dimethoxyindolin-2-one**.
- Dissolution: Dissolve the sample in ~0.7 mL of a deuterated solvent (e.g., DMSO-d_6 or $CDCl_3$) in a clean NMR tube. DMSO-d_6 is often preferred for its ability to clearly resolve N-H protons.[7]

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- Homogenization: Gently vortex the tube until the sample is fully dissolved.
- Acquisition: Acquire the spectrum on a 400 MHz (or higher) NMR spectrometer. A standard acquisition includes 16-32 scans.
- Processing: Process the resulting Free Induction Decay (FID) with a Fourier transform, followed by phase and baseline correction. Calibrate the chemical shift scale to the residual solvent peak (e.g., DMSO-d_6 at δ 2.50 ppm).[7]

Carbon-13 NMR (^{13}C NMR) Analysis

^{13}C NMR is essential for confirming the carbon backbone of the molecule.

Predicted ^{13}C NMR Spectrum and Interpretation

Due to symmetry, 8 unique carbon signals are expected for the 10 carbon atoms in the molecule.

- Carbonyl Carbon (C-2): The amide carbonyl carbon is the most deshielded and will appear significantly downfield, typically in the range of δ 175-180 ppm.
- Aromatic Carbons (C-5, C-6, C-3a, C-7a): The four aromatic carbons attached to oxygen or nitrogen (C-5, C-6, C-3a, C-7a) will be in the δ 130-150 ppm range. The two carbons bearing the methoxy groups (C-5, C-6) will be the most downfield in this group.
- Aromatic Carbons (C-4, C-7): The two aromatic carbons bearing protons (C-4, C-7) will be more shielded, appearing around δ 95-110 ppm.
- Aliphatic Carbon (C-3): The methylene carbon (C-3) adjacent to the carbonyl will appear in the aliphatic region, predicted around δ 35-40 ppm.
- Methoxy Carbons (OCH_3): The two equivalent methoxy carbons will appear as a strong signal around δ 55-60 ppm.

Data Summary: Predicted ^{13}C NMR

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Carbon Environment	Predicted Chemical Shift (δ ppm)	Notes
C-2 (C=O)	~177	Amide carbonyl, most downfield signal.
C-5, C-6	~145-150	Aromatic C-O, deshielded.
C-3a, C-7a	~130-135	Aromatic carbons at the ring junction.
C-4, C-7	~95-105	Aromatic C-H, most shielded aromatic signals.
OCH_3	~56	Methoxy carbons, characteristic region.
C-3 (CH_2)	~36	Aliphatic carbon adjacent to carbonyl.

Mass Spectrometry (MS) Analysis

MS provides the crucial confirmation of molecular weight and offers insight into the molecule's stability and fragmentation.

Expected Molecular Ion and Fragmentation

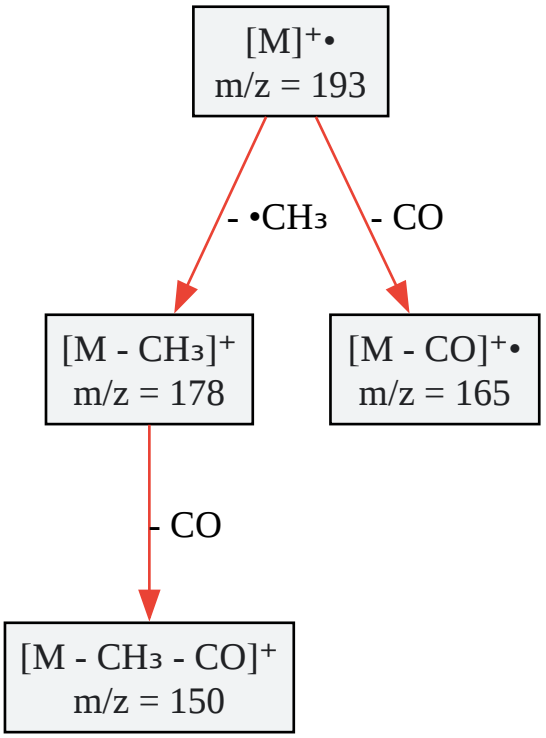
The molecular formula $C_{10}H_{11}NO_3$ corresponds to a molecular weight of 193.20 g/mol . High-resolution mass spectrometry (HRMS) should yield an exact mass of approximately 193.0739.

The primary fragmentation pathways in Electron Ionization (EI) MS are expected to involve the loss of stable neutral fragments or radicals.

- $[M]^{+\bullet}$: The molecular ion peak at m/z 193.
- $[M - CH_3]^+$: Loss of a methyl radical from one of the methoxy groups, leading to a fragment at m/z 178. This is often a very favorable fragmentation.
- $[M - CO]^{+\bullet}$: Loss of carbon monoxide from the amide carbonyl, resulting in a fragment at m/z 165.

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- [M - CH₃ - CO]⁺: A subsequent loss of CO from the m/z 178 fragment, giving a peak at m/z 150.



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Caption: Predicted major fragmentation pathway for **5,6-dimethoxyindolin-2-one** in EI-MS.

Experimental Protocol: GC-MS (EI)

- Sample Preparation: Prepare a dilute solution of the compound (~1 mg/mL) in a volatile organic solvent like ethyl acetate or dichloromethane.
- Injection: Inject 1 µL of the solution into the GC-MS system. Use a standard GC column (e.g., HP-5MS) and a temperature program that ramps from ~100 °C to 280 °C to ensure proper elution.
- Ionization: Use a standard Electron Ionization (EI) source at 70 eV.
- Analysis: Acquire mass spectra across a range of m/z 40-400.

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- Data Interpretation: Identify the molecular ion peak and compare the observed fragmentation pattern with predicted pathways. Search the NIST library for potential matches, though unique compounds may not have an existing entry.

Conclusion: An Integrated and Authoritative Approach

The structural confirmation of **5,6-dimethoxyindolin-2-one** is straightforward when employing an integrated analytical approach. The predicted ^{1}H NMR spectrum is characterized by two aromatic singlets, one aliphatic singlet, two methoxy singlets, and a broad NH singlet. The ^{13}C NMR spectrum should display eight distinct signals, including a downfield carbonyl peak. Finally, mass spectrometry will confirm the molecular weight of 193 g/mol and show characteristic fragments corresponding to the loss of methyl and carbonyl groups. By comparing experimental data against these benchmarks, researchers can achieve unambiguous and authoritative structural verification, paving the way for further investigation into the applications of this valuable compound.

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